

An In-depth Technical Guide to Dimethylolurea (CAS 140-95-4)

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Compound of Interest

Compound Name: *Bis(hydroxymethyl)urea*

Cat. No.: *B073432*

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For: Researchers, Scientists, and Drug Development Professionals

Executive Summary

Dimethylolurea, also known as 1,3-**Bis(hydroxymethyl)urea**, is an organic compound with the CAS number 140-95-4.^[1] It appears as a white, odorless powder and is a key chemical intermediate derived from the reaction of urea and formaldehyde.^{[1][2][3]} While its primary applications are in industrial settings—notably as a cross-linking agent in the textile, wood, and adhesive industries—its role as a formaldehyde-releaser and its use in controlled-release formulations provide areas of interest for broader scientific research.^{[4][5]} This document provides a comprehensive technical overview of its chemical properties, synthesis protocols, mechanisms of action, and key applications, with a focus on data-driven presentation and experimental detail.

Physicochemical and Toxicological Data

Quantitative data regarding the properties and safety of Dimethylolurea are summarized below for clear reference and comparison.

Table 1: Physicochemical Properties of Dimethylolurea

Property	Value	Source
CAS Number	140-95-4	[1][2]
Molecular Formula	C ₃ H ₈ N ₂ O ₃	[1][4]
Molecular Weight	120.11 g/mol	[1][4]
Appearance	White powder/solid	[2][3]
Melting Point	124-128°C (decomposes)	[6]
Density	~1.34 g/cm ³	[2][6]
Water Solubility	150 g/L	[2]
Flash Point	>100°C	[2][6]
pKa	12.14 ± 0.46 (Predicted)	[2]
LogP	-2.610 (Estimated)	[2]

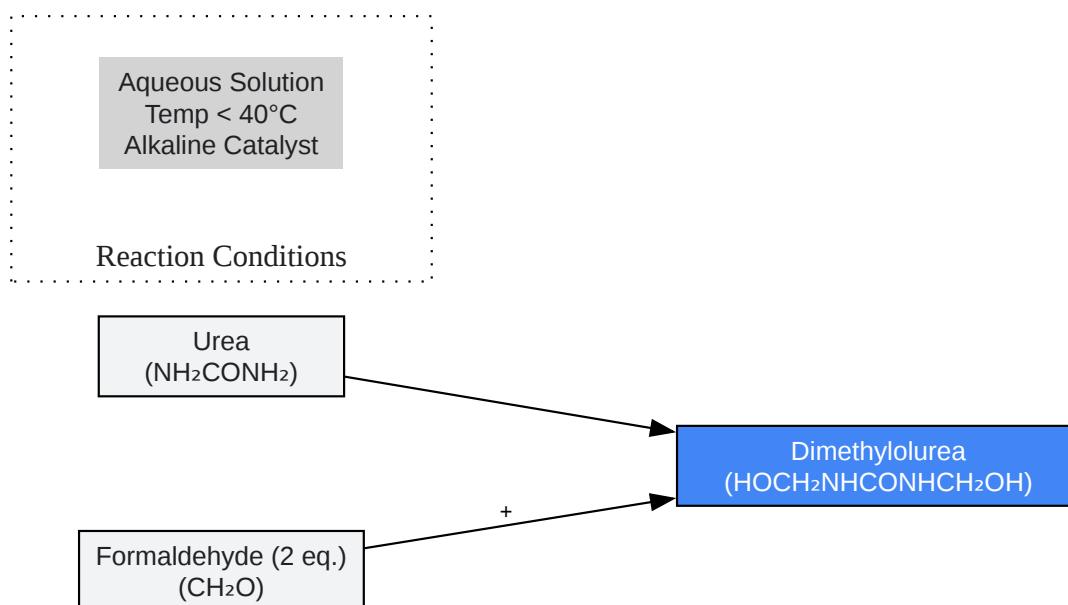
Table 2: Safety and Hazard Information

Hazard Identification	Value/Statement	Source
GHS Pictogram	GHS07 (Exclamation Mark)	[2]
GHS Signal Word	Warning	[2]
Hazard Statements	H319: Causes serious eye irritation	[2]
RTECS Number	YS2716350	[2][7]
Primary Hazard	Formaldehyde releaser; can cause allergic contact dermatitis	[4][5]
Autoignition Temperature	>200°C	[8]

Synthesis and Core Mechanisms

Synthesis Pathway

Dimethylolurea is produced industrially through the condensation reaction of one mole of urea with two moles of formaldehyde.[2] The reaction is typically conducted in an aqueous solution under controlled temperature and pH. It is a hydroxymethylation process where formaldehyde adds to the amino groups of urea.



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Caption: Synthesis of Dimethylolurea from Urea and Formaldehyde.

Experimental Protocol: Industrial Synthesis

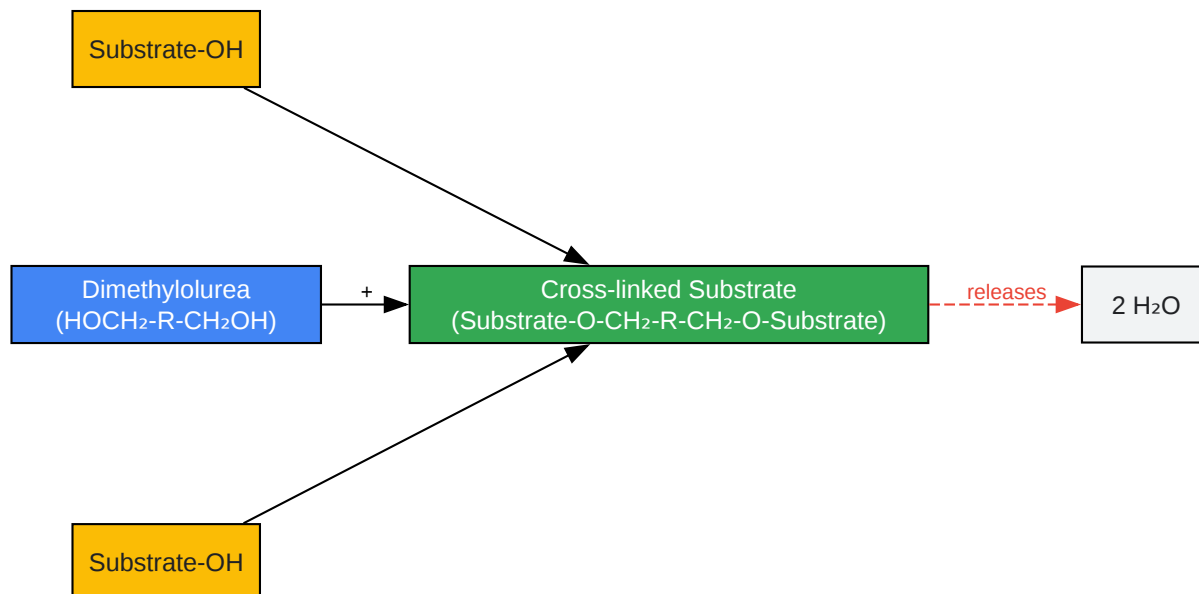
This protocol is a generalized representation of the industrial production of Dimethylolurea.

- **Reaction Setup:** A stirred vessel is charged with an aqueous solution of formaldehyde.
- **Neutralization:** The formaldehyde solution is neutralized to a slightly alkaline pH using a base like triethanolamine.[2]
- **Reactant Addition:** Urea is added to the vessel in a 1:2 molar ratio (Urea:Formaldehyde). The addition is performed with cooling to maintain the reaction temperature below 40°C, as the reaction is slightly exothermic.[2]

- **Reaction Period:** The mixture is stirred for several hours to allow for the formation of Dimethylolurea.[2] The progress of the reaction can be monitored by measuring the decrease in free formaldehyde.
- **Crystallization:** After the reaction is complete, the mixture is cooled to room temperature. Dimethylolurea crystals form upon cooling.[2]
- **Purification and Drying:** The resulting crystals are separated from the solution. Purification can be achieved by recrystallization from 75% aqueous ethanol.[1][2]
- **Final Product:** The purified product is dried, often in a spray-drying tower, to yield a white powder.[2]

Core Mechanism of Action: Cross-Linking

The utility of Dimethylolurea stems from its ability to act as a cross-linking agent. The two hydroxymethyl ($-\text{CH}_2\text{OH}$) groups are reactive and can form covalent bonds with functional groups on other molecules, such as the hydroxyl ($-\text{OH}$) groups in cellulose or the amino ($-\text{NH}$) groups in other urea molecules. This reaction typically occurs under heat and often with an acid catalyst, resulting in the formation of stable methylene ($-\text{CH}_2-$) or dimethylene ether ($-\text{CH}_2-\text{O}-\text{CH}_2-$) linkages and the release of water.[9] This network of cross-links imparts stability and rigidity to the treated material.



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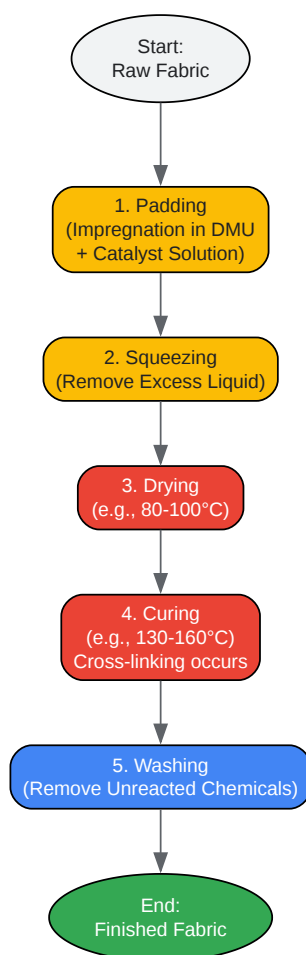
Caption: General mechanism of substrate cross-linking by Dimethylolurea.

Key Applications and Methodologies

Textile Finishing

Dimethylolurea is extensively used as a finishing agent to impart crease-resistance and shrink-proofing to cotton and other cellulosic fabrics.^{[1][2]} The cross-linking of cellulose chains prevents the formation of hydrogen bonds between them, which is the primary cause of wrinkling.^[10]

The following diagram outlines the standard "pad-dry-cure" process used in the textile industry to apply Dimethylolurea.



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Caption: Standard experimental workflow for treating fabric with Dimethylolurea.

Wood Modification

Similar to its application in textiles, Dimethylolurea is used to modify wood to improve its dimensional stability and durability.^{[11][12]} The chemical penetrates the wood's cell wall and cross-links with cellulose, hemicellulose, and lignin. This bulking of the cell wall reduces swelling and shrinkage and increases resistance to fungal decay and weathering.^{[12][13]}

Urea-Formaldehyde (UF) Resins and Adhesives

Dimethylolurea is a crucial intermediate in the production of urea-formaldehyde (UF) resins.^[5] In this process, the initial hydroxymethylation to form mono- and dimethylolurea is followed by a condensation step under acidic conditions. The methylol groups react with other urea molecules to form methylene bridges, leading to the growth of a three-dimensional polymer

network that constitutes the resin, which is widely used as an adhesive in wood products like particleboard and plywood.[9][14]

Controlled-Release Fertilizers

Dimethylolurea is a component of some slow-release nitrogen fertilizers.[15] It is part of a mixture of methylene urea polymers with limited water solubility.[16] In the soil, these polymers are slowly broken down by microbial action, gradually releasing water-soluble nitrogen that plants can absorb.[16] This controlled release mechanism improves nutrient use efficiency and reduces nitrogen loss to the environment through leaching or volatilization.[17][18]

Conclusion

Dimethylolurea (CAS 140-95-4) is a versatile chemical primarily defined by its bifunctional reactive hydroxymethyl groups. Its ability to form stable cross-links is the foundation of its widespread industrial use in enhancing the properties of cellulosic materials like cotton and wood, and in the formation of urea-formaldehyde resins. While not a direct therapeutic agent, its chemistry is relevant to drug development professionals in the context of controlled-release mechanisms and the study of formaldehyde-releasing compounds. The detailed protocols and mechanisms outlined in this guide provide a solid technical foundation for researchers working with or investigating this compound.

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References

- 1. lookchem.com [lookchem.com]
- 2. Dimethylolurea | 140-95-4 [chemicalbook.com]
- 3. WERCS Studio - Application Error [assets.thermofisher.com]
- 4. Dimethylolurea | 140-95-4 | FD33309 | Biosynth [biosynth.com]
- 5. Dimethylol urea - Hazardous Agents | Haz-Map [haz-map.com]

- 6. 140-95-4 Dimethylolurea AKSci P201 [aksci.com]
- 7. dimethylol urea, 140-95-4 [thegoodscentcompany.com]
- 8. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 9. researchgate.net [researchgate.net]
- 10. Dimethylol ethylene urea - Wikipedia [en.wikipedia.org]
- 11. researchgate.net [researchgate.net]
- 12. researchgate.net [researchgate.net]
- 13. The mechanical strength change of wood modified with DMDHEU :: BioResources [bioresources.cnr.ncsu.edu]
- 14. Crosslinking Mechanism of Tannin-Based Adhesives Based on Model Compounds: Copolycondensation of Resorcinol with Dimethylol Urea [mdpi.com]
- 15. getchem.com [getchem.com]
- 16. EP1487761A2 - Slow release nitrogen fertilizer - Google Patents [patents.google.com]
- 17. researchgate.net [researchgate.net]
- 18. mdpi.com [mdpi.com]
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